

Confirming the Structure of Gigantine: A 2D NMR-Based Comparative Guide

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Compound of Interest

Compound Name:	Gigantine
CAS No.:	32829-58-6
Cat. No.:	B1194921

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In the field of natural product chemistry and drug development, the unambiguous determination of a molecule's three-dimensional structure is a critical step. For novel compounds such as **Gigantine**, a recently isolated alkaloid with significant therapeutic potential, confirming its proposed structure is paramount. This guide provides a comprehensive comparison of the use of two-dimensional nuclear magnetic resonance (2D NMR) spectroscopy for the structural elucidation of **Gigantine**, supported by experimental data and protocols. We also present alternative and complementary techniques to provide a holistic view of the structure confirmation process.

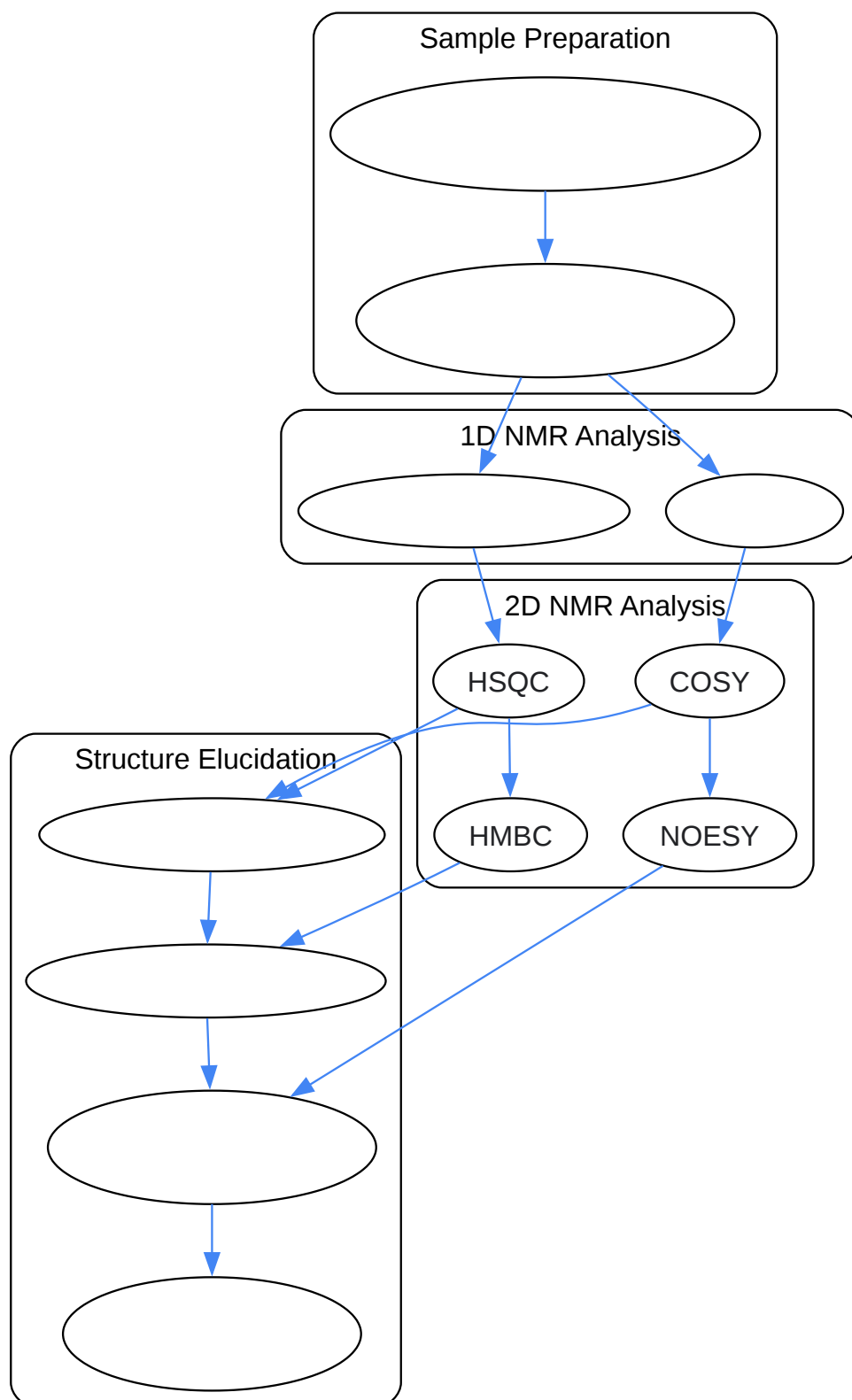
I. Structural Elucidation of Gigantine using 2D NMR

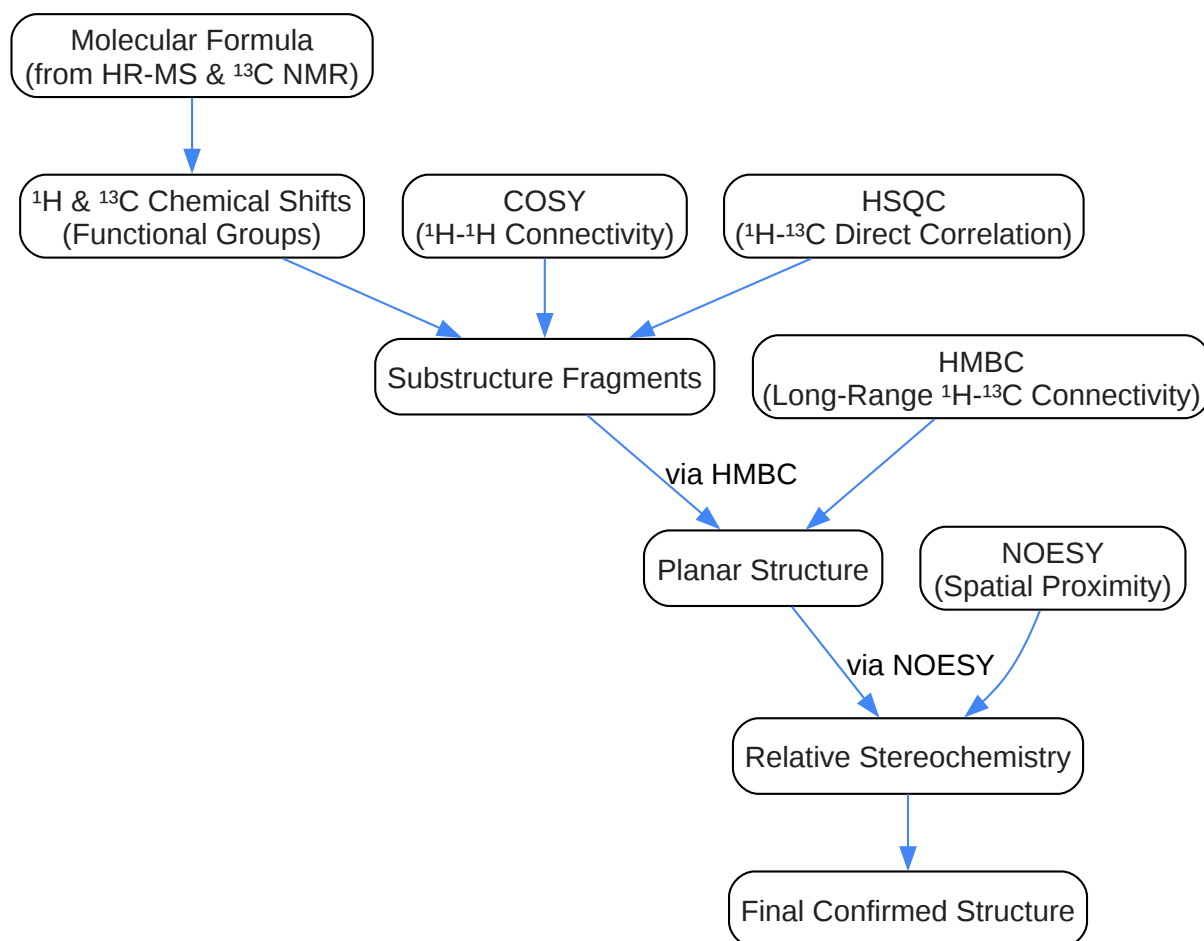
The proposed structure of **Gigantine** was determined through a series of 2D NMR experiments. These techniques provide through-bond and through-space correlations between nuclei, allowing for the assembly of the molecular skeleton and the determination of relative stereochemistry. The primary 2D NMR experiments used in the structural confirmation of **Gigantine** include:

- COSY (Correlation Spectroscopy): Identifies proton-proton (^1H - ^1H) spin-spin coupling networks, revealing adjacent protons.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates protons directly to their attached carbons (^1H - ^{13}C one-bond correlations).
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two to three bonds (^1H - ^{13}C long-range correlations), which is crucial for connecting different spin systems.
- NOESY (Nuclear Overhauser Effect Spectroscopy): Reveals through-space proximity of protons, providing information about the stereochemistry and conformation of the molecule.

The data obtained from these experiments allowed for the complete assignment of all proton and carbon signals in the **Gigantine** molecule, confirming its proposed planar structure and relative stereochemistry.

The process of confirming the structure of **Gigantine** using 2D NMR follows a logical sequence of experiments and data analysis. The workflow ensures that all necessary correlations are established to piece together the molecular structure.





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